



Application Note: Mass Spectrometry Analysis of D-Lysine Containing Proteins

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The incorporation of non-canonical D-amino acids into peptides and proteins is an emerging area of interest in biology and drug development. D-amino acids, including **D-Lysine**, can be found in various organisms and are associated with specific biological functions and diseases. [1][2][3] The presence of **D-Lysine** in a protein can significantly alter its structure, function, and resistance to proteolysis, making it a potential biomarker and a target for therapeutic intervention.[3] Mass spectrometry (MS) has become an indispensable tool for the identification and quantification of D-amino acid-containing proteins due to its high sensitivity and specificity. [1][4]

This application note provides a comprehensive overview and detailed protocols for the analysis of **D-Lysine** containing proteins using liquid chromatography-mass spectrometry (LC-MS).

Experimental Workflow

The overall workflow for the analysis of **D-Lysine** containing proteins involves several critical steps, from sample preparation to data analysis. Each step must be carefully optimized to ensure accurate identification and quantification.

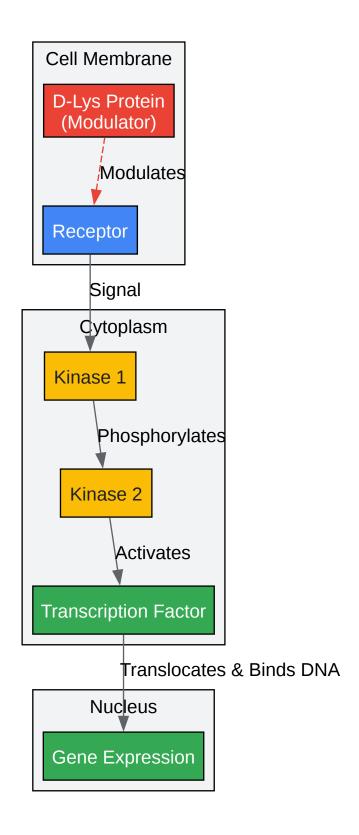


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